

Long-term storage and stability of suxamethonium bromide for research use

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Compound of Interest

Compound Name: Suxamethonium bromide

Cat. No.: B1682573

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Technical Support Center: Suxamethonium Bromide

This technical support center provides guidance for researchers, scientists, and drug development professionals on the long-term storage, stability, and handling of **suxamethonium bromide** for research use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **suxamethonium bromide** powder?

A1: For long-term stability, **suxamethonium bromide** powder should be stored at -20°C. Under these conditions, it can be expected to remain stable for up to three years.^[1] The compound is hygroscopic, so it is crucial to keep the container tightly closed and dry.^[2]

Q2: How should I store **suxamethonium bromide** solutions?

A2: **Suxamethonium bromide** solutions are significantly less stable than the powdered form. Aqueous solutions are prone to hydrolysis.^{[3][4]} For optimal stability, solutions should be stored at 2°C to 8°C (refrigerated) and protected from light.^{[4][5]} Do not freeze suxamethonium solutions.^[5] If prepared in a solvent like DMSO, stock solutions can be stored at -80°C for up to one year.^[1]

Q3: How long is a suxamethonium solution stable at room temperature?

A3: The stability of suxamethonium solutions at room temperature (generally considered 15-25°C) is limited. One study found that a solution of suxamethonium chloride (20 mg/mL) can be stored in emergency resuscitation carts at room temperature for approximately 8.3 months before a 10% loss of potency, while a 50 mg/mL solution is stable for about 4.8 months.^[6] Another study showed that at least 95% of the original concentration of suxamethonium in a solution for injection remained stable for 17 days at ambient temperature (22°C-26°C).^{[7][8]} It is generally recommended to minimize the time solutions are kept at room temperature. For instance, some guidelines suggest that once removed from the fridge, the solution is stable below 25°C for only one month.^[5]

Q4: What factors can affect the stability of **suxamethonium bromide** solutions?

A4: Several factors influence the stability of **suxamethonium bromide** solutions:

- Temperature: Higher temperatures accelerate degradation.^{[3][4][6]}
- pH: Suxamethonium is most stable in acidic conditions, with an optimal pH range of 3.75 to 4.5.^{[4][9]} Stability decreases significantly in alkaline solutions (pH > 8.0).^{[5][9]}
- Light: Protection from light is recommended to slow degradation.^{[4][5]}
- Concentration: More concentrated solutions may degrade at a faster rate.^[6]
- Solvent: Aqueous solutions are susceptible to hydrolysis.^{[3][4]}
- Container Material: Suxamethonium can adsorb to glassware, but not significantly to plasticware.^[10]

Q5: What are the degradation products of **suxamethonium bromide**?

A5: **Suxamethonium bromide** degrades via hydrolysis of its ester bonds. The primary degradation products are succinylmonocholine and choline, and further hydrolysis yields succinic acid and choline.^{[3][4][11]}

Troubleshooting Guide

Problem: I am observing a reduced or inconsistent effect of my **suxamethonium bromide** solution in my experiments.

- Possible Cause 1: Improper Storage.
 - Troubleshooting: Verify that your stock solutions and working solutions have been stored at the correct temperatures (refrigerated for aqueous solutions, -20°C or -80°C for powder and some solvent stocks). Ensure they have been protected from light.[\[1\]](#)[\[4\]](#)[\[5\]](#) If solutions were left at room temperature for an extended period, they may have lost potency.[\[6\]](#)
- Possible Cause 2: Solution Age.
 - Troubleshooting: Prepare fresh solutions, especially for critical experiments. Diluted solutions should ideally be used within 24 hours.[\[12\]](#)
- Possible Cause 3: Incorrect pH.
 - Troubleshooting: If you are preparing your own buffers, ensure the final pH of the suxamethonium solution is within the optimal stability range of 3.75 to 4.5.[\[4\]](#)[\[9\]](#) Avoid alkaline solutions.[\[5\]](#)[\[9\]](#)
- Possible Cause 4: Adsorption to Glassware.
 - Troubleshooting: If using glass containers for preparation or storage, consider switching to polypropylene or other plastic containers to minimize adsorption.[\[10\]](#)

Problem: I suspect my **suxamethonium bromide** has degraded. How can I check its purity?

- Solution: You can assess the purity and concentration of your **suxamethonium bromide** solution using analytical techniques such as High-Performance Liquid Chromatography (HPLC).[\[7\]](#)[\[13\]](#) A detailed protocol is provided in the "Experimental Protocols" section below.

Data Presentation

Table 1: Stability of Suxamethonium Chloride Solutions at Different Temperatures

Concentration	Storage Temperature	Degradation Rate (% per month)	Reference
20 mg/mL	4°C	0.18	[6]
50 mg/mL	4°C	0.30	[6]
20 mg/mL	Room Temperature	1.2	[6]
50 mg/mL	Room Temperature	2.1	[3][6]
20 mg/mL	37°C	5.4	[6]
50 mg/mL	37°C	8.1	[6]

Table 2: pH-Dependent Stability of **Suxamethonium Bromide**

pH Range	Stability Level
< 3.5	Moderate
3.5 - 4.0	Good
4.0 - 4.5	Excellent
7.0 - 8.0	Poor
> 8.0	Extremely Poor

Data synthesized from[9]

Experimental Protocols

Protocol 1: Stability Assessment of Suxamethonium Bromide Solution by HPLC

This protocol is adapted from a validated stability-indicating chromatographic method.[7][13]

Objective: To quantify the concentration of **suxamethonium bromide** and its degradation products in a solution.

Materials:

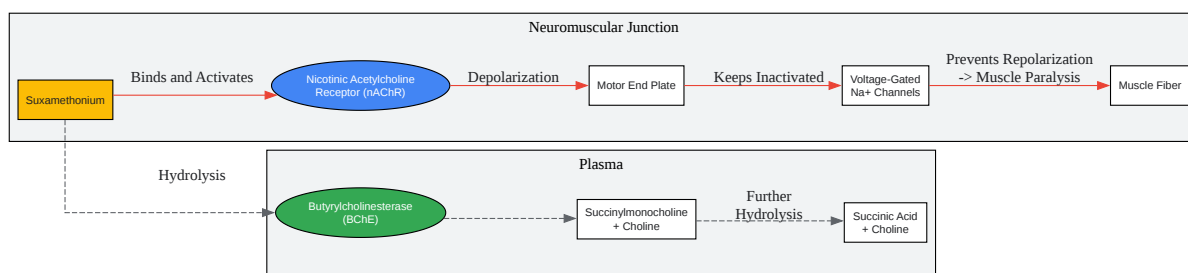
- **Suxamethonium bromide** solution (sample)
- HPLC system with a UV detector
- C18 column
- Deionized water (HPLC grade)
- **Suxamethonium bromide** reference standard

Methodology:

- Mobile Phase Preparation: The mobile phase is 100% deionized water.
- Chromatographic Conditions:
 - Column: C18
 - Mobile Phase: 100% Water
 - Flow Rate: 0.6 mL/min
 - Detector Wavelength: 218 nm
 - Run Time: 5 minutes
- Standard Preparation: Prepare a series of standard solutions of **suxamethonium bromide** in deionized water at known concentrations (e.g., ranging from 5 to 40 mg/mL) to generate a calibration curve.
- Sample Preparation: Dilute the **suxamethonium bromide** solution to be tested with deionized water to fall within the concentration range of the calibration curve.
- Injection and Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Data Analysis:

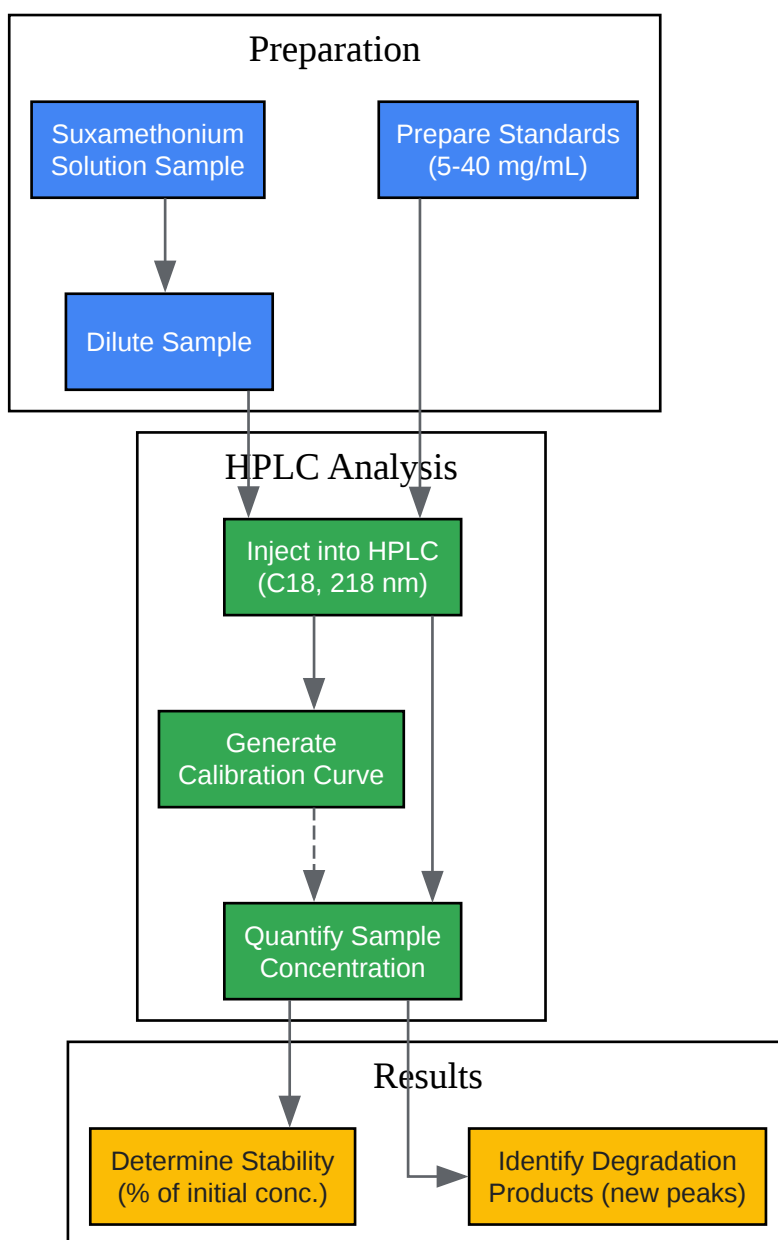
- Generate a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Determine the concentration of **suxamethonium bromide** in the sample by comparing its peak area to the calibration curve.
- The appearance of new peaks may indicate the presence of degradation products.

Mandatory Visualizations



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Caption: Mechanism of action and metabolism of suxamethonium.



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Caption: Workflow for HPLC-based stability testing of suxamethonium.

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